

The history of Hexaflumuron's development and registration

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Compound of Interest

Compound Name: Hexaflumuron

Cat. No.: B1673140

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An In-depth Technical Guide on the Development and Registration History of **Hexaflumuron**

Abstract

Hexaflumuron is a key active ingredient in the field of insect pest management, particularly for subterranean termites. As a member of the benzoylphenyl urea class of insecticides, its novel mode of action as a chitin synthesis inhibitor marked a significant advancement in pest control technology.[1][2] This technical guide provides a comprehensive overview of the history of **Hexaflumuron**'s development, from its initial synthesis to its landmark registration as the first "reduced-risk" pesticide by the U.S. Environmental Protection Agency (EPA). It details the regulatory milestones, summarizes key experimental data on its efficacy and toxicological profile, and outlines the methodologies of pivotal studies. This document is intended for researchers, scientists, and professionals in the fields of pesticide development and pest management.

Development History

Discovery and Synthesis

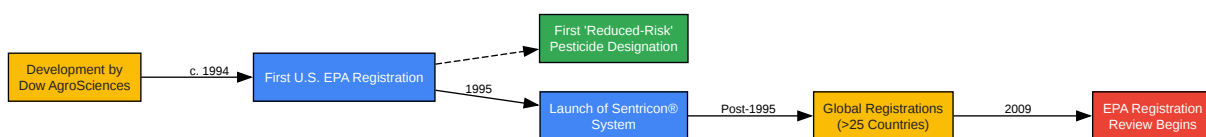
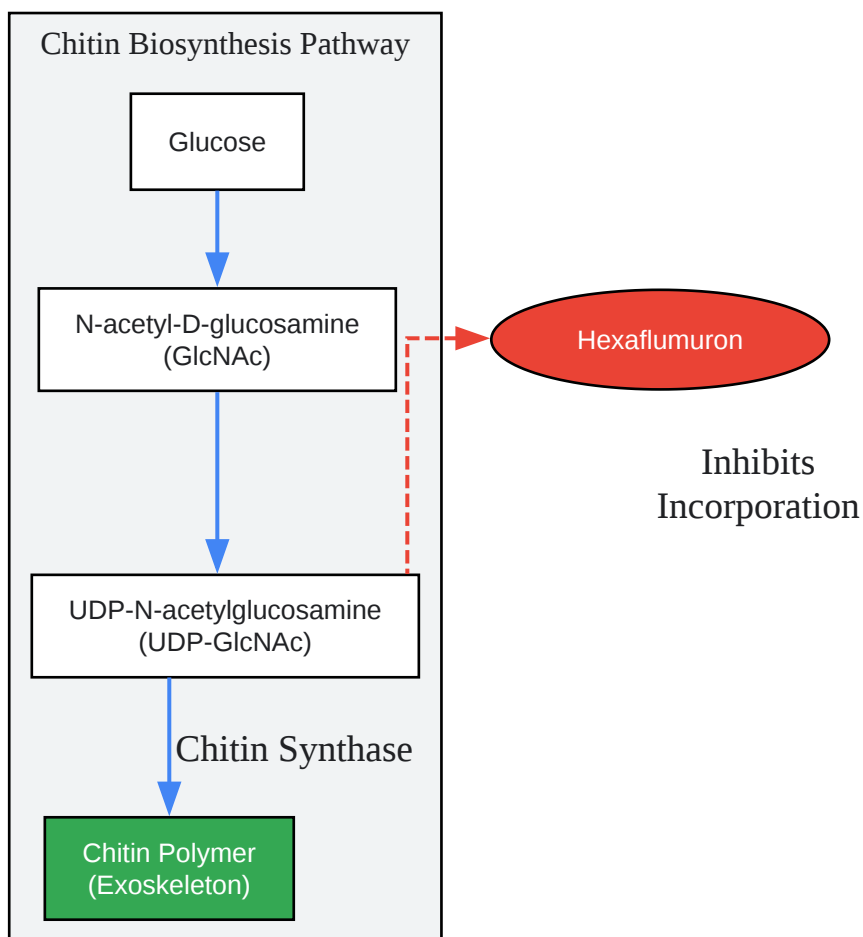
Hexaflumuron was developed by Dow AgroSciences LLC, a subsidiary of The Dow Chemical Company.[3] It belongs to the benzoylphenyl urea chemical class, which is known for its insect growth regulator (IGR) properties.[4] The synthesis of **Hexaflumuron** is a complex, proprietary process that involves multiple reaction and purification steps.[3] The core chemical structure is formed by reacting key intermediates, such as 3,5-Dichloro-4-(1,1,2,2-tetrafluoroethoxy)aniline

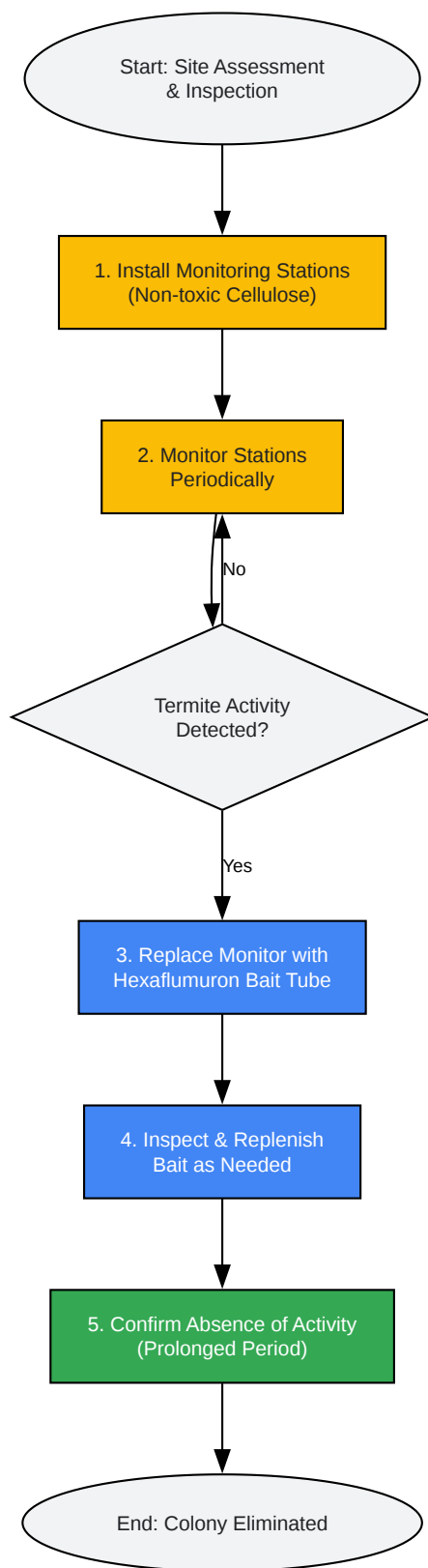
with 2,6-difluorobenzoyl isocyanate, to create the characteristic urea linkage. The high purity of these intermediates is crucial for the efficacy and safety profile of the final active ingredient.

Mechanism of Action

Hexaflumuron functions as an Insect Growth Regulator (IGR) by specifically inhibiting the synthesis of chitin, an essential polymer that forms the primary structural component of an insect's exoskeleton. This disruption occurs during the molting process, where the insect is unable to form a new, functional exoskeleton, ultimately leading to its death.

The compound is slow-acting and non-repellent, which is critical for its use in termite baits. Foraging termites consume the bait containing **Hexaflumuron** and transport it back to the colony, sharing it with nestmates through a process called trophallaxis. This ensures the active ingredient is distributed throughout the entire colony, leading to its eventual elimination.





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